

Proper Disposal of (-)-Lavandulyl Acetate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Lavandulyl acetate

Cat. No.: B1674580

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental responsibility. This document provides essential, step-by-step guidance for the safe disposal of **(-)-Lavandulyl acetate**, a common fragrance ingredient found in lavender oil. Adherence to these procedures will help maintain a safe laboratory environment and ensure compliance with waste disposal regulations.

Immediate Safety and Handling

Before beginning any disposal procedures, it is crucial to consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. Always wear appropriate Personal Protective Equipment (PPE), including safety glasses or goggles, nitrile gloves, and a lab coat. Handle **(-)-Lavandulyl acetate** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.

Although not classified as a hazardous chemical by the OSHA Hazard Communication Standard, **(-)-Lavandulyl acetate** may cause skin and eye irritation.^[1] It is also important to note that it may cause long-lasting harmful effects to aquatic life, and large releases into the environment should be prevented.^{[1][2]}

Quantitative Data Summary

The physical and chemical properties of **(-)-Lavandulyl acetate** are important for determining the correct disposal route. Key quantitative data are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ O ₂	[3]
Molecular Weight	196.29 g/mol	[3]
Boiling Point	228-229 °C (at 760 mmHg)	[4][5]
Flash Point	70.5°C (159°F) to 113.1°C	[3][4][5]
Solubility in Water	6.816 mg/L at 25°C (practically insoluble)	[4][5]

Note: While the reported flashpoint of **(-)-Lavandulyl acetate** is above the 60°C (140°F) threshold often used to classify flammable hazardous waste, it is still a combustible liquid.[6] Always consult with your EHS officer for a final determination.

Disposal Protocol

The proper disposal method for **(-)-Lavandulyl acetate** depends on its form (neat, in solution, or as contaminated material). The following protocol outlines the recommended steps for each scenario.

Step 1: Waste Segregation and Collection

All waste containing **(-)-Lavandulyl acetate** should be considered chemical waste and segregated from regular trash.

- Liquid Waste: Collect all liquid waste containing **(-)-Lavandulyl acetate**, including unused or expired material and solutions, in a designated, leak-proof, and clearly labeled waste container.
 - The container should be made of a material compatible with organic solvents (e.g., glass or high-density polyethylene).
 - Label the container with "Hazardous Waste" (or as directed by your EHS department), the full chemical name "**(-)-Lavandulyl acetate**," and the approximate concentration and volume.

- Do not mix with incompatible waste streams. It is generally acceptable to commingle with other non-halogenated organic solvent waste.^[7]
- Solid Waste: Collect any solid materials contaminated with **(-)-Lavandulyl acetate**, such as absorbent pads from spills, contaminated gloves, or weighing papers, in a separate, sealed, and labeled waste bag or container.

Step 2: Managing Different Waste Streams

- Unused or Expired **(-)-Lavandulyl Acetate**:
 - Transfer the neat chemical into the designated non-halogenated organic waste container.
 - If the original container is to be disposed of, triple rinse it with a suitable organic solvent (e.g., ethanol or acetone).
 - Collect the rinsate in the same hazardous waste container.
 - Deface the label on the empty container before disposing of it as regular lab glass or plastic, as per institutional guidelines.
- Solutions Containing **(-)-Lavandulyl Acetate**:
 - Directly transfer the solution into the designated non-halogenated organic waste container.
 - Do Not Dispose Down the Drain. Due to its low water solubility and potential harm to aquatic life, **(-)-Lavandulyl acetate** should not be disposed of via the sanitary sewer.
- Contaminated Labware and Debris:
 - Place all contaminated solid waste into a designated solid chemical waste container.
 - Ensure the container is properly sealed and labeled.

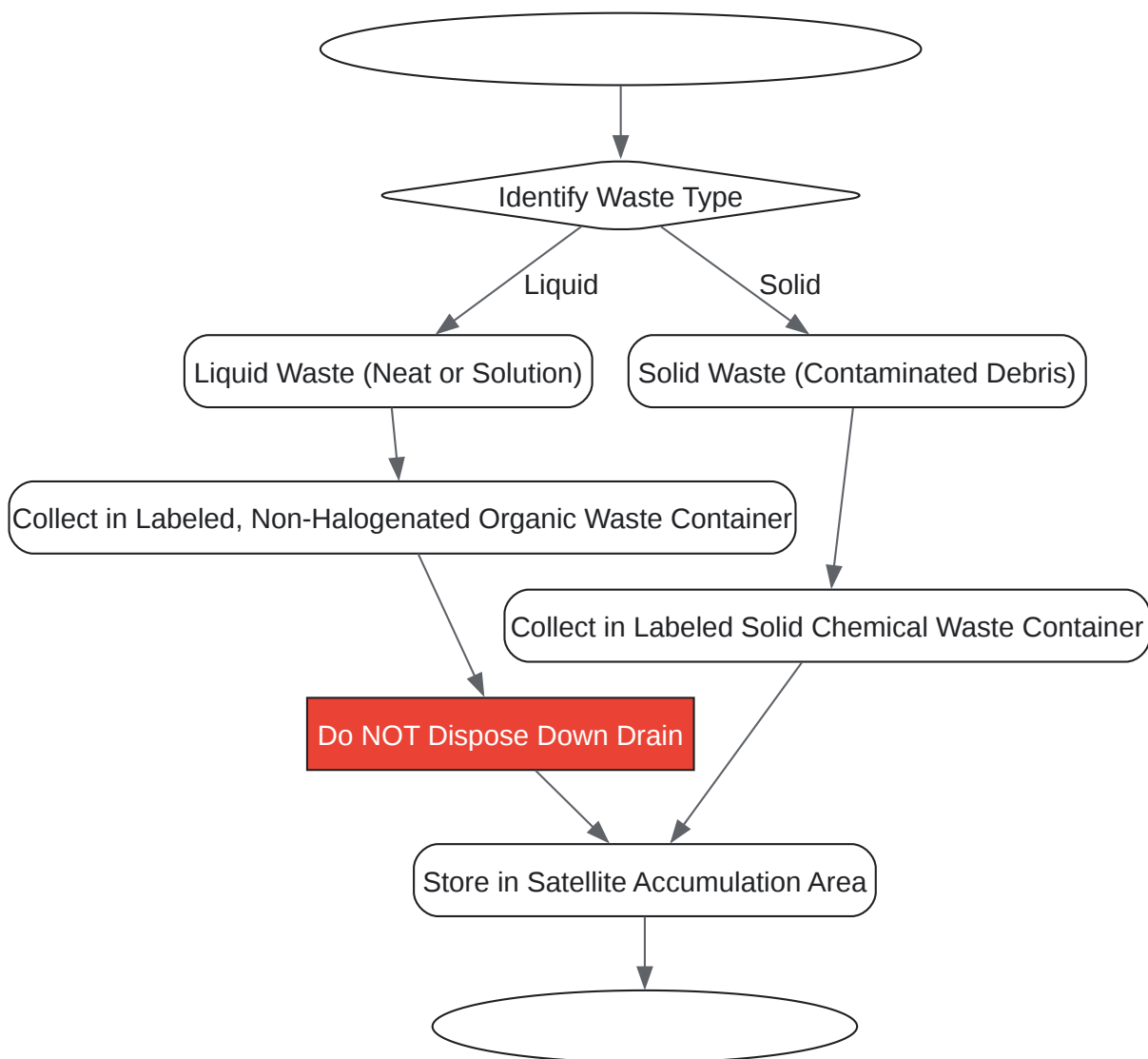
Step 3: Storage and Final Disposal

- Store the sealed and labeled waste containers in a designated satellite accumulation area until they are collected by your institution's EHS department or a licensed hazardous waste disposal contractor.

- Ensure that the storage area is well-ventilated and that incompatible wastes are segregated.
- Request a waste pickup from your EHS department as soon as the containers are full.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(-)-Lavandulyl acetate** waste.



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Caption: Disposal workflow for **(-)-Lavandulyl acetate**.

By following these procedures, laboratory personnel can ensure the safe and environmentally conscious disposal of **(-)-Lavandulyl acetate**, contributing to a culture of safety and responsibility within the scientific community.

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